

Personal protective equipment for handling Eed226-cooh

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Compound of Interest

Compound Name: Eed226-cooh

Cat. No.: B2797332

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Essential Safety and Handling Guide for Eed226-cooh

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Eed226-cooh**. The following procedures are designed to ensure the safe handling, use, and disposal of this potent PRC2 inhibitor.

Personal Protective Equipment (PPE)

When handling **Eed226-cooh**, a comprehensive approach to personal protection is essential to minimize exposure risk. The following table summarizes the required PPE.

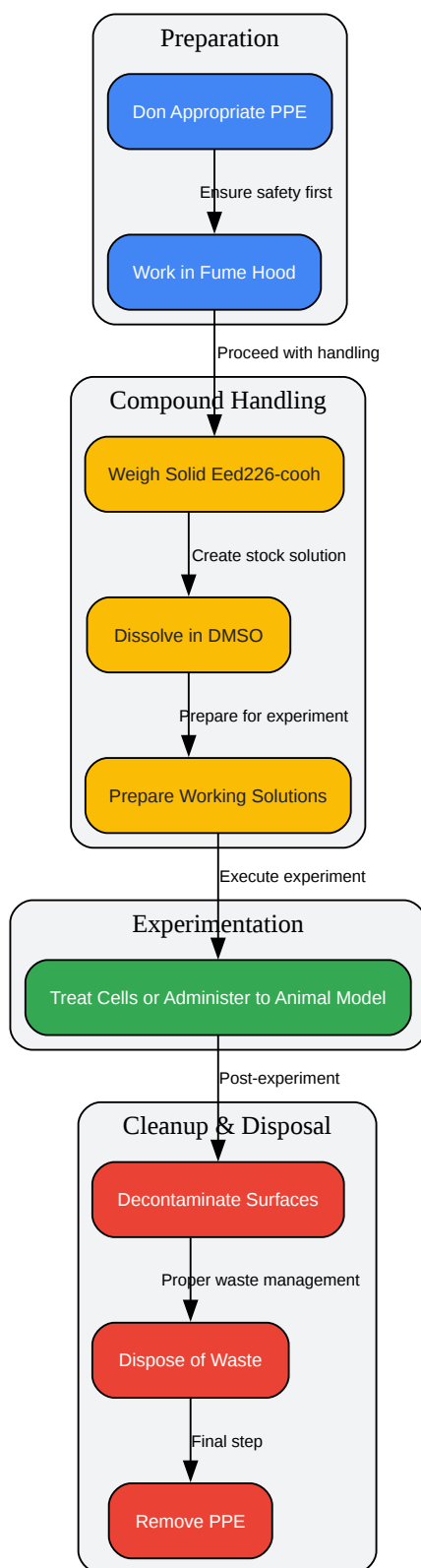
PPE Category	Item	Specification
Hand Protection	Gloves	Nitrile or neoprene, double-gloving recommended.
Eye Protection	Safety Glasses or Goggles	ANSI Z87.1 certified chemical splash goggles.
Body Protection	Laboratory Coat	Full-length, long-sleeved, and properly fastened.
Respiratory	Fume Hood or Ventilated Enclosure	Always handle the solid compound and concentrated solutions within a certified chemical fume hood.
Foot Protection	Closed-toe Shoes	Substantial, non-perforated shoes covering the entire foot.

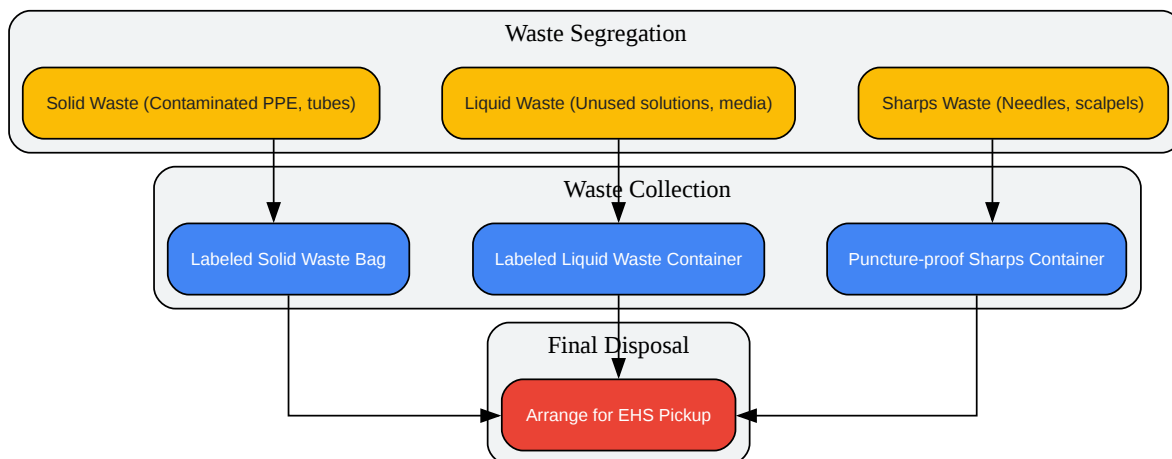
General laboratory safety protocols should always be observed. It is important to avoid inhalation of dust or aerosols and prevent contact with skin and eyes.

Operational Plan: Handling and Experimental Workflow

Eed226-cooh is a potent, selective, and orally bioavailable EED inhibitor.^{[1][2][3]} It is supplied as a solid and is soluble in DMSO.^{[2][4]} The following step-by-step guide ensures a safe operational workflow.

Experimental Workflow for Handling **Eed226-cooh**





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